

Application Note: Radioimmunoassay (RIA) for the Quantitative Detection of ACTH (1-17)

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Compound of Interest

Compound Name: Acth (1-17)

Cat. No.: B15618000

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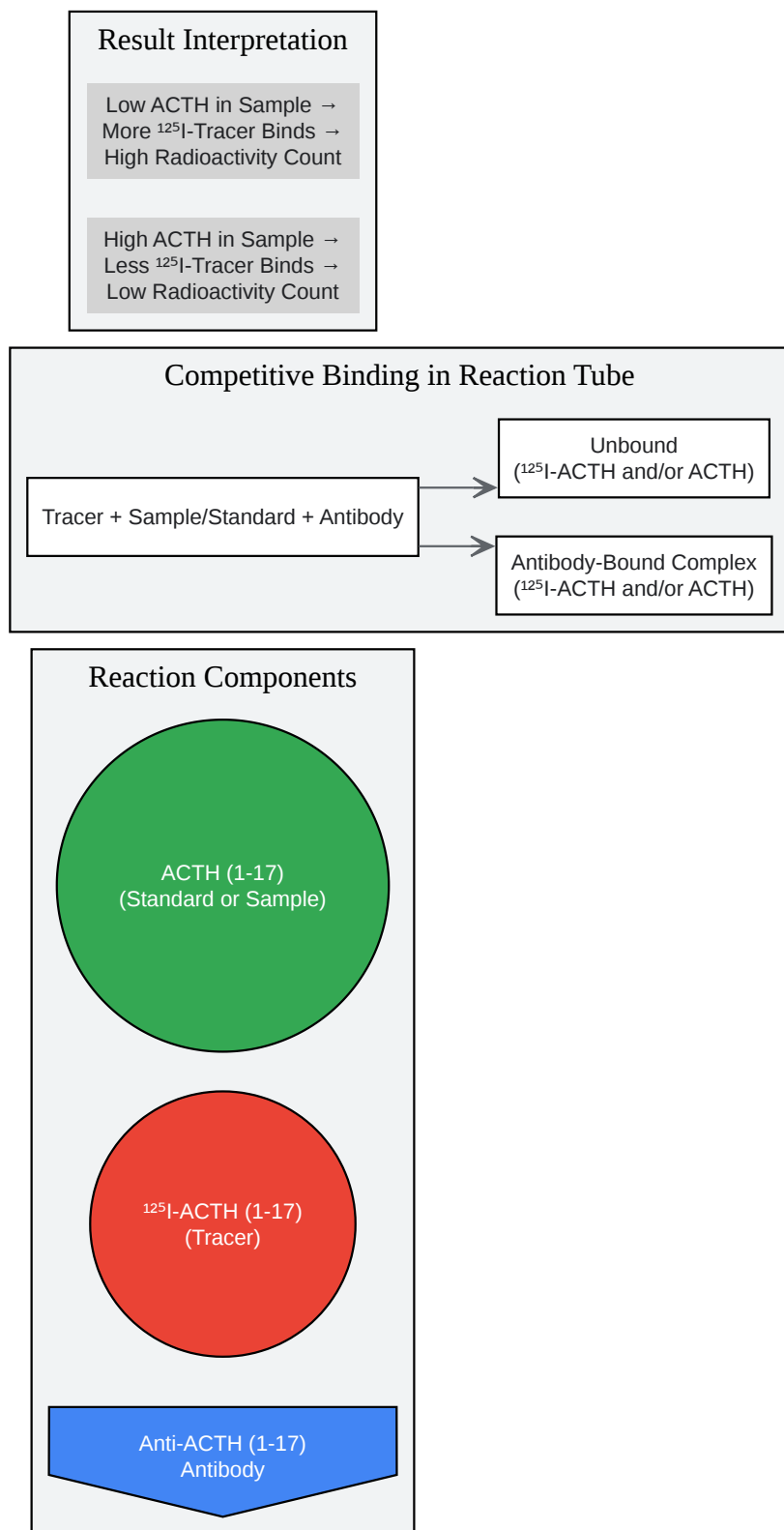
Audience: This document is intended for researchers, scientists, and drug development professionals involved in endocrinology, pharmacology, and related fields requiring the quantification of the N-terminal fragment of Adrenocorticotrophic Hormone (ACTH), specifically **ACTH (1-17)**.

Introduction and Principle of Assay

Adrenocorticotrophic hormone (ACTH), produced by the anterior pituitary gland, is a key regulator of the stress response. **ACTH (1-17)** is an N-terminal fragment and a potent agonist for the human melanocortin 1 (MC1) receptor.[1] The accurate measurement of this peptide fragment is crucial for various research applications.

This protocol details a competitive binding radioimmunoassay (RIA) for the quantitative determination of **ACTH (1-17)** in biological samples such as plasma, serum, or cell culture media.[2] The assay is based on the competition between a known quantity of radiolabeled **ACTH (1-17)** (the "tracer," typically labeled with Iodine-125, ¹²⁵I) and the unlabeled **ACTH (1-17)** present in a sample or standard for a limited number of binding sites on a specific anti-ACTH antibody.[2][3] As the concentration of unlabeled **ACTH (1-17)** in the sample increases, the amount of radiolabeled tracer that can bind to the antibody decreases.[2] After an

incubation period, the antibody-bound fraction is separated from the free (unbound) fraction. The radioactivity of the bound fraction is measured using a gamma counter, and this value is inversely proportional to the concentration of **ACTH (1-17)** in the original sample.^[4] A standard curve is generated using known concentrations of **ACTH (1-17)** to determine the concentration in unknown samples.^[2]^[5]



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Caption: Principle of Competitive Radioimmunoassay for **ACTH (1-17)**.

Materials and Reagents

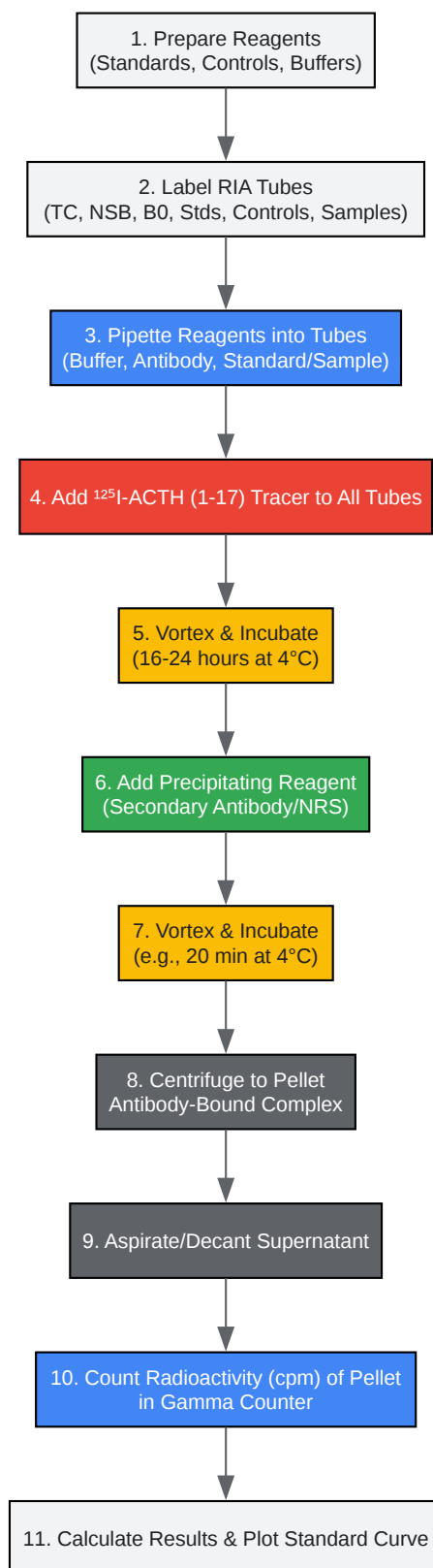
The following materials are generally required. Specific components may vary based on the commercial kit used.

Component	Description	Storage
ACTH (1-17) Standard	Lyophilized synthetic ACTH (1-17) peptide of known concentration. Used to generate the standard curve.	2-8°C (lyophilized), ≤-20°C (reconstituted)[6]
¹²⁵ I-ACTH (1-17) Tracer	Lyophilized ACTH (1-17) radiolabeled with ¹²⁵ I.	2-8°C
Primary Antibody	Lyophilized polyclonal or monoclonal antibody specific for ACTH (1-17).	2-8°C
Assay Buffer	Concentrated buffer solution (e.g., 4x Phosphate buffer). Used for reconstituting reagents and diluting samples. [2]	2-8°C
Precipitating Reagent	Secondary antibody (e.g., Goat Anti-Rabbit IgG) and Normal Rabbit Serum. Used to separate bound from free tracer.	2-8°C
Control Samples	Lyophilized samples containing low and high concentrations of ACTH. Used for quality control. [6]	2-8°C (lyophilized), ≤-20°C (reconstituted)[6]
Wash Solution	Concentrated solution for washing pellets.	Room Temperature
Additional Materials	RIA tubes (e.g., polystyrene), precision pipettes, vortex mixer, refrigerated centrifuge, gamma counter.	N/A

Experimental Protocol

- General Precautions: Before starting, bring all reagents to room temperature (20-27°C).[7] Mix all reagents thoroughly by gentle agitation before use.[8] Use clean, disposable pipette tips for each reagent and sample to avoid cross-contamination.[8]
- Assay Buffer: Dilute the concentrated buffer as instructed by the manufacturer (e.g., dilute 1 part concentrate with 3 parts distilled water).[2]
- **ACTH (1-17) Standard:** Reconstitute the lyophilized standard with 1 ml of Assay Buffer to create the stock solution.[2] Gently vortex to ensure complete dissolution.[2] Prepare a series of working standards by serial dilution of the stock solution with Assay Buffer as detailed in the table below. Prepare fresh for each assay.[9]
- **¹²⁵I-ACTH (1-17) Tracer:** Reconstitute with Assay Buffer as specified. The final activity should be approximately 8,000-10,000 counts per minute (cpm) per 100 µl.[2]
- Primary Antibody: Reconstitute with Assay Buffer. Allow to rehydrate for at least 10-15 minutes before use.
- Controls: Reconstitute the low and high controls with the volume of Assay Buffer specified on the vial. Use immediately or aliquot and freeze at ≤-20°C for future use. Avoid repeated freeze-thaw cycles.[7][8]
- Sample Type: The recommended sample is plasma collected in tubes containing EDTA as an anticoagulant.[10]
- Collection: Collect blood and immediately centrifuge at 1000-1700 x g for 15-20 minutes at 4°C to separate the plasma.[2][10]
- Storage: Assay the plasma immediately or aliquot and store at ≤-20°C. Avoid repeated freeze-thaw cycles.[10]
- Extraction (Recommended): For increased sensitivity and to remove interfering substances, plasma extraction is strongly recommended.[2] This can be performed using commercially available C18 solid-phase extraction (SPE) columns. The extracted sample residue is then dissolved in Assay Buffer for the RIA.[2]

The assay requires careful planning, often involving two overnight incubations.[2]



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Caption: General experimental workflow for the **ACTH (1-17)** Radioimmunoassay.

- **Label Tubes:** Label RIA tubes in duplicate for each of the following: Total Counts (TC), Non-Specific Binding (NSB), Zero Standard (B0), each standard concentration, controls, and unknown samples.
- **Pipetting:** Add reagents to the tubes according to the table below. It is critical to add reagents close to the bottom of the well or tube.[\[7\]](#)

Tube Type	Assay Buffer	Primary Antibody	Standard / Control / Sample	¹²⁵ I-ACTH (1-17) Tracer
Total Counts (TC)	400 µl	-	-	100 µl
Non-Specific (NSB)	200 µl	-	100 µl (B0 buffer)	100 µl
Zero Standard (B0)	100 µl	100 µl	100 µl (B0 buffer)	100 µl
Standards	-	100 µl	100 µl	100 µl
Controls	-	100 µl	100 µl	100 µl
Unknown Samples	-	100 µl	100 µl	100 µl

- **First Incubation:** Vortex all tubes (except TC).[\[2\]](#) Cover the tubes and incubate for 16-24 hours at 4°C.[\[2\]](#)
- **Precipitation:** Add 100 µl of the precipitating secondary antibody reagent to all tubes except the TC tubes.[\[2\]](#)
- **Second Incubation:** Vortex the tubes and incubate for an additional 20 minutes at 4°C.
- **Centrifugation:** Add 500 µl of cold RIA buffer to each tube (except TC) and vortex.[\[2\]](#) Centrifuge all tubes (except TC) at approximately 1700-3000 x g for 20 minutes at 4°C.[\[2\]](#)

- Separation: Immediately after centrifugation, carefully aspirate or decant the supernatant from the pellets.^[2] Be careful not to disturb the pellet.
- Counting: Place all tubes (including TC tubes) into a gamma counter and count the radioactivity for at least 1 minute per tube.^[6]

Data Analysis

- Calculate Average Counts: Average the duplicate cpm readings for each standard, control, and sample.
- Calculate %B/B0: Calculate the percentage of tracer bound for each standard, control, and sample relative to the maximum binding (B0) using the following formula:
 - $\%B/B0 = [(\text{Sample or Standard avg. cpm} - \text{NSB avg. cpm}) / (\text{B0 avg. cpm} - \text{NSB avg. cpm})] \times 100$
- Generate Standard Curve: Plot the %B/B0 (Y-axis) versus the corresponding standard concentration (X-axis) on semi-logarithmic graph paper. Draw the best-fit curve through the points.
- Determine Sample Concentrations: To determine the concentration of **ACTH (1-17)** in an unknown sample, find its %B/B0 value on the Y-axis, trace horizontally to the standard curve, and then drop vertically to the X-axis to read the concentration.^[5]

Example Standard Curve Data

Tube ID	Concentration (pg/ml)	Avg. CPM	CPM - NSB	% B/B0
TC	N/A	28550	N/A	N/A
NSB	N/A	350	0	0.0%
B0	0	12350	12000	100.0%
Std 1	10	10750	10400	86.7%
Std 2	25	8950	8600	71.7%
Std 3	50	6850	6500	54.2%
Std 4	100	4750	4400	36.7%
Std 5	250	2650	2300	19.2%
Std 6	500	1550	1200	10.0%

Example Sample Calculation

Sample ID	Avg. CPM	CPM - NSB	% B/B0	Concentration (pg/ml)
Control Low	9550	9200	76.7%	Read from curve (~20)
Control High	3850	3500	29.2%	Read from curve (~140)
Unknown 1	7550	7200	60.0%	Read from curve (~42)

Quality Control

- Controls: Low and high control samples must be included in each assay run.^[6] The calculated concentrations for these controls should fall within the manufacturer's specified range. If they do not, the assay may be invalid and should be repeated.^[6]

- Non-Specific Binding (NSB): The NSB count should be low, typically less than 5% of the Total Counts (TC).
- Maximum Binding (B0): The B0 count (after subtracting NSB) should be a significant fraction of the Total Counts, often in the range of 30-50%, indicating good antibody binding.
- Precision: The coefficient of variation (CV) between duplicate samples should be less than 10-15%.

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